

In-Depth Technical Guide: Malathion beta-Monoacid-d5

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Compound Name:	Malathion beta-Monoacid-d5	
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This technical guide provides a comprehensive overview of **Malathion beta-Monoacid-d5**, a deuterated metabolite of the organophosphate insecticide Malathion. Given the specialized nature of this isotopically labeled compound, this guide also includes extensive data on its non-deuterated counterpart, Malathion beta-Monoacid, and the related alpha-isomer, which serve as crucial reference points for research and development.

Chemical Identity and Properties

Malathion beta-Monoacid-d5 is a stable, isotopically labeled form of Malathion beta-Monoacid. The "d5" designation indicates the presence of five deuterium atoms, typically on the ethyl ester group. This labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry, allowing for precise measurement of the non-labeled metabolite in biological and environmental samples.

CAS Numbers and Molecular Formulas



Compound	CAS Number	Molecular Formula
Malathion beta-Monoacid-d5	1346599-04-9	C8H10D5O6PS2
Malathion beta-Monoacid	1642-51-9	C8H15O6PS2
Malathion alpha-Monoacid	1190-29-0	C8H15O6PS2
Malathion (Parent Compound)	121-75-5	C10H19O6PS2

Physicochemical Data of Malathion Monoacids

The following table summarizes key physicochemical properties for the non-deuterated alpha and beta monoacid metabolites of Malathion. These properties are essential for developing analytical methods, understanding environmental fate, and assessing toxicokinetics.

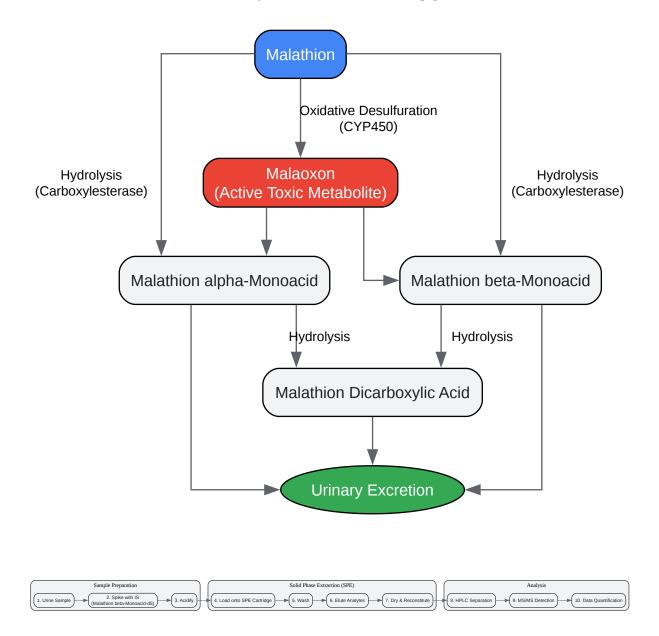
Property	Malathion beta-Monoacid	Malathion alpha-Monoacid
Molecular Weight	302.3 g/mol [1]	302.305 g/mol [2]
Boiling Point	Not available	405°C at 760 mmHg[2]
Density	Not available	1.388 g/cm ³ [2]
Water Solubility	145 mg/L at 25°C[1]	Not available
Vapor Pressure	1.2 x 10 ⁻⁴ mmHg at 20°C[1]	1.08 x 10 ⁻⁷ mmHg at 25°C[2]
рКа	Not available	2.77±0.23 (Predicted)[3]
LogP	Not available	2.29390[2]
Physical Form	Not available	Oil[3]

Metabolic Pathway of Malathion

Malathion itself exhibits relatively low toxicity in mammals. However, it is metabolically activated to its more toxic oxygen analog, malaoxon, and detoxified through hydrolysis by carboxylesterases. The primary detoxification pathway involves the hydrolysis of one of the carboxyl ester linkages, leading to the formation of malathion monocarboxylic acids (alpha and



beta isomers). Further hydrolysis can produce the dicarboxylic acid. These acidic metabolites are more water-soluble and are readily excreted in the urine.[4]



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